

# what are the physicochemical properties of [C3MPr]NTf2

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## Compound of Interest

Compound Name: [C3MPr]NTf2

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An In-depth Technical Guide to the Physicochemical Properties of [C3MPr]NTf2

## Introduction

1-Methyl-1-propylpyrrolidinium bis(trifluoromethylsulfonyl)imide, commonly abbreviated as [C3MPr]NTf2 or [PMpyr][NTf2], is an ionic liquid (IL) that has garnered significant interest within the scientific community. Its unique combination of properties, including high thermal stability, low volatility, and notable ionic conductivity, makes it a promising candidate for a variety of applications.[1] These applications include its use as an electrolyte in energy storage devices like lithium-ion batteries and supercapacitors, and as a green solvent alternative to traditional volatile organic compounds.[1][2] This document provides a comprehensive overview of the core physicochemical properties of [C3MPr]NTf2, detailed experimental methodologies for their determination, and logical diagrams to illustrate key concepts and workflows.

## Chemical Identity

- IUPAC Name: 1-methyl-1-propylpyrrolidin-1-ium bis(trifluoromethylsulfonyl)azanide[3]
- Cation: 1-Methyl-1-propylpyrrolidinium ([C3MPr]+)
- Anion: Bis(trifluoromethylsulfonyl)imide ([NTf2]-)
- CAS Number: 223437-05-6[1]

- Molecular Formula: C<sub>10</sub>H<sub>18</sub>F<sub>6</sub>N<sub>2</sub>O<sub>4</sub>S<sub>2</sub>[1]

## Physicochemical Properties

The following tables summarize the key physicochemical properties of [C3MPr]NTf<sub>2</sub> based on available literature data.

**Table 1: General and Physical Properties**

Property	Value	Reference(s)
Molecular Weight	408.37 g/mol	[1]
408.4 g/mol	[3]	
Appearance	Colorless to light yellow, clear liquid	[1][4]
Density	1.44 g/cm <sup>3</sup>	[1][4]
Melting Point	12 °C	[1]
Refractive Index (n <sub>20D</sub> )	1.42	[1]

**Table 2: Temperature-Dependent Properties**

A comprehensive study of [C3MPr]NTf<sub>2</sub> reported its density, speed of sound, dynamic viscosity, and molar isobaric heat capacities as a function of temperature from 293.15 K to 343.15 K at atmospheric pressure.[5] While the specific data points are located in the full research paper, the study highlights the expected trend of decreasing density and viscosity with increasing temperature.[5][6]

## Thermal Properties

[C3MPr]NTf<sub>2</sub> is recognized for its excellent thermal stability, a characteristic feature of many ionic liquids containing the [NTf<sub>2</sub>]<sup>-</sup> anion.[1][7]

- Thermal Stability: Ionic liquids with the [NTf<sub>2</sub>]<sup>-</sup> anion generally exhibit high thermal stability, often exceeding 350 °C.[7] The stability is primarily dictated by the anion's resistance to

degradation.[8] The decomposition of pyrrolidinium-based ILs typically involves the breaking of carbon-heteroatom bonds.[8]

## Experimental Protocols & Methodologies

The characterization of **[C3MPr]NTf2** involves a suite of standard analytical techniques.

### Purity and Identity Confirmation

- **Assay by Titration:** The purity of the ionic liquid is often determined by titration, with values of  $\geq 98\%$  being reported.[1]
- **Water Content:** The water content is a critical parameter for electrochemical applications and is typically measured by Karl Fischer titration.

### Thermal Analysis

- **Thermogravimetric Analysis (TGA):** TGA is the primary method used to determine the thermal stability and decomposition temperature of ionic liquids. The sample is heated at a constant rate in a controlled atmosphere (e.g., nitrogen or air), and its mass is monitored as a function of temperature. The onset temperature of mass loss is considered the decomposition temperature. This technique is crucial for establishing the upper operational temperature limit of the IL.[9][10]
- **Differential Scanning Calorimetry (DSC):** DSC is used to determine thermal transitions such as the melting point, glass transition temperature, and crystallization events.[5] In a typical experiment, the heat flow to the sample is measured against the heat flow to a reference as they are subjected to a controlled temperature program.

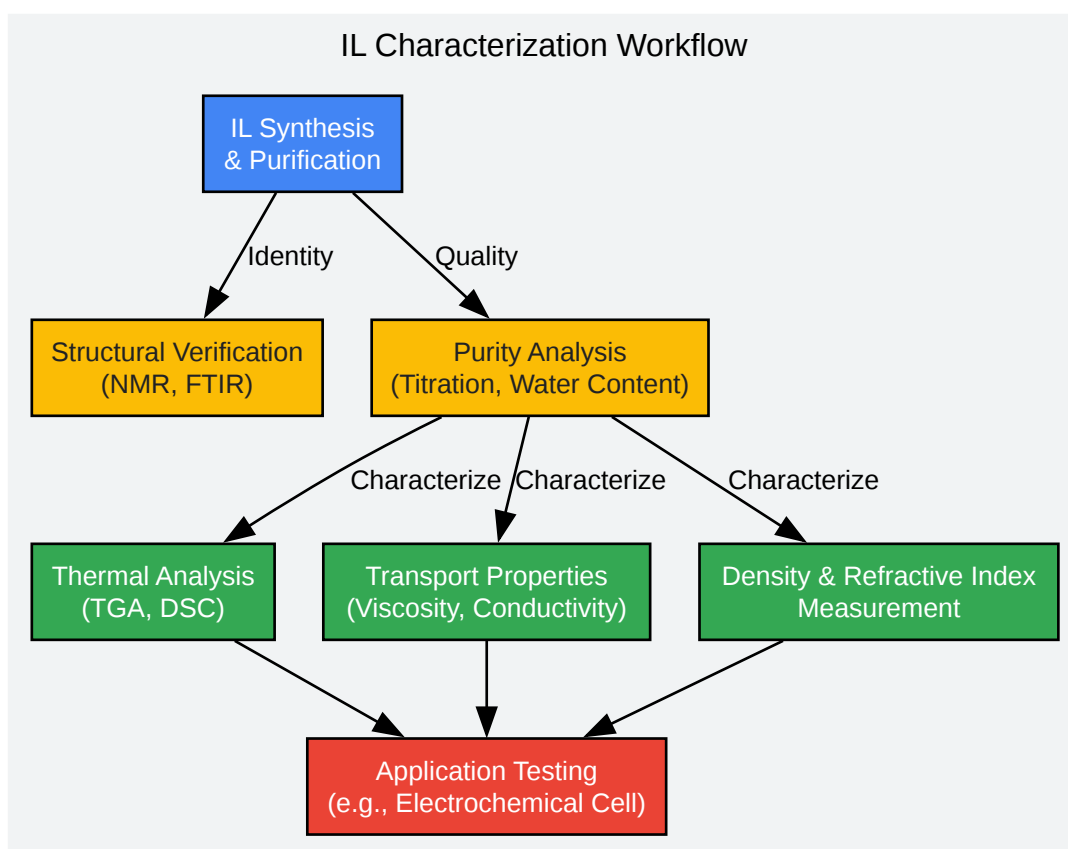
### Density and Viscosity Measurement

- **Density:** Density is commonly measured as a function of temperature using a vibrating tube densimeter.[5] The instrument measures the oscillation period of a U-shaped tube filled with the sample, which is directly related to the sample's density.
- **Dynamic Viscosity:** The viscosity of **[C3MPr]NTf2** can be measured using a rotational viscometer or a falling-body viscometer over a range of temperatures.[5] These

measurements are vital as viscosity significantly impacts the ionic conductivity and mass transport properties of the IL.[11]

## Visualizations: Workflows and Relationships

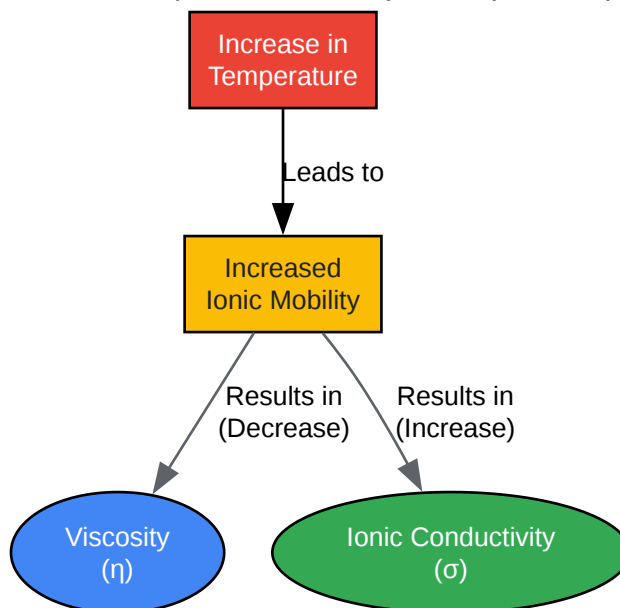
The following diagrams, generated using the DOT language, illustrate key experimental workflows and property relationships.



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Caption: General experimental workflow for the synthesis and characterization of an ionic liquid.

## Influence of Temperature on Key Transport Properties



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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